

Tirilazad Mesylate: A Technical Guide to its Neuroprotective Properties

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Compound of Interest

Compound Name: Tirilazad Mesylate

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Executive Summary

Tirilazad mesylate (U-74006F) is a synthetic, non-glucocorticoid 21-aminosteroid, or lazaroid, developed for its potent neuroprotective properties. Its primary mechanism of action is the inhibition of iron-dependent lipid peroxidation, a critical process in secondary neuronal injury following ischemia, subarachnoid hemorrhage (SAH), and traumatic brain injury (TBI). Tirilazad integrates into cellular membranes, where it scavenges lipid peroxyl radicals, stabilizes membrane fluidity, and preserves endogenous antioxidants like vitamin E.[1][2][3][4] This guide provides a comprehensive technical overview of the neuroprotective attributes of **Tirilazad mesylate**, including its mechanism of action, a compilation of quantitative data from key preclinical and clinical studies, detailed experimental protocols, and visualizations of its operational pathways. Despite promising preclinical results, clinical trials in acute ischemic stroke and head injury have yielded mixed or disappointing outcomes, highlighting the complexities of translating neuroprotective strategies from bench to bedside.[2] However, some positive results were observed in clinical trials for aneurysmal SAH.[3][5]

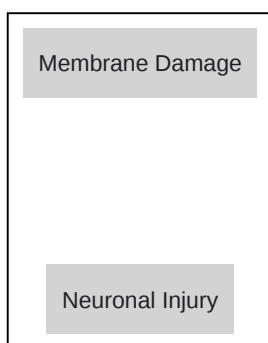
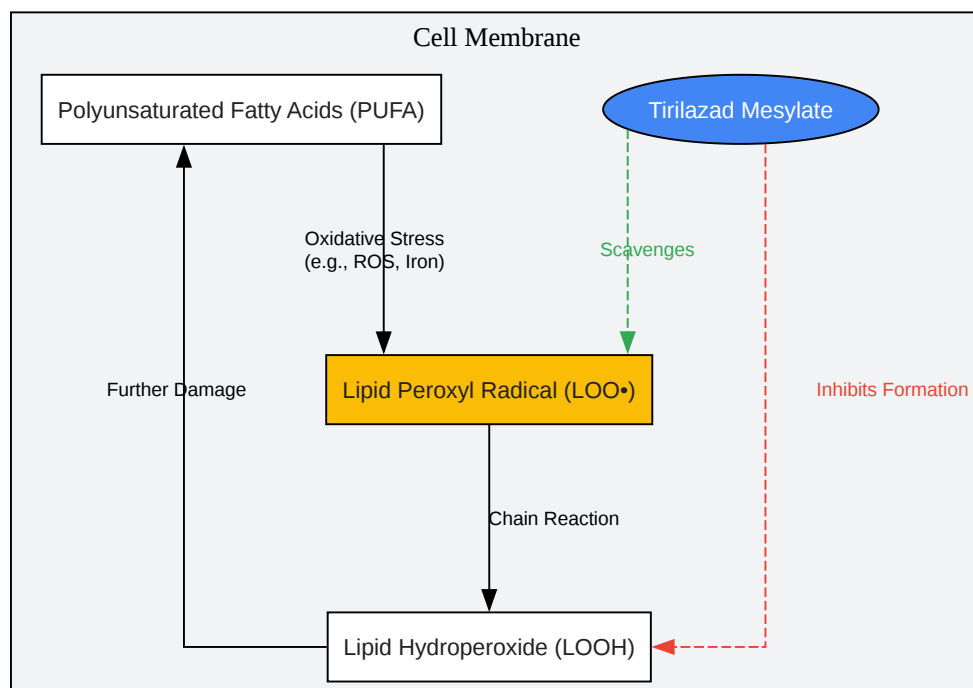
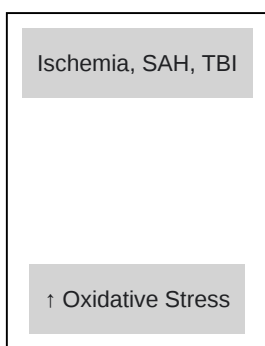
Core Mechanism of Action

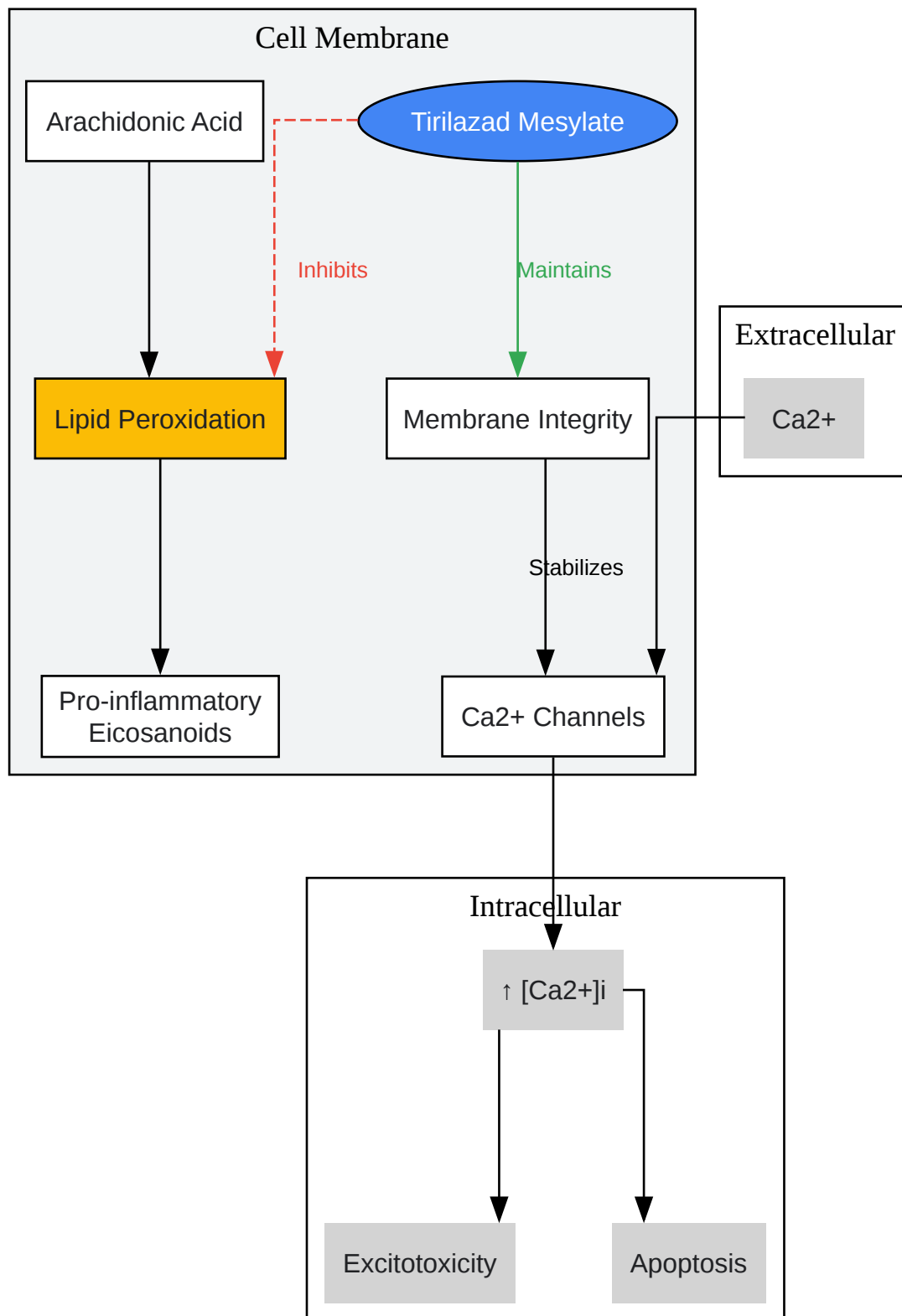
Tirilazad mesylate's neuroprotective effects are primarily attributed to its potent inhibition of lipid peroxidation and its ability to scavenge free radicals.[1][6] It also contributes to the modulation of inflammatory responses and calcium homeostasis.[1]

Inhibition of Lipid Peroxidation and Free Radical Scavenging

As a lipophilic molecule, **Tirilazad mesylate** readily partitions into the lipid bilayer of cell membranes.^[4] Within the membrane, it exerts its antioxidant effects through several mechanisms:

- **Scavenging of Lipid Peroxyl Radicals:** Tirilazad directly scavenges lipid peroxyl radicals, thereby terminating the chain reaction of lipid peroxidation.^[1]
- **Membrane Stabilization:** By inserting into the lipid bilayer, Tirilazad decreases membrane fluidity, which helps to protect the membrane from oxidative damage.^[2]
- **Preservation of Endogenous Antioxidants:** Tirilazad helps to maintain the levels of endogenous antioxidants, particularly vitamin E and vitamin C.^[2]





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